

An In-depth Technical Guide to the Downstream Effects of Matsupexolum

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Compound of Interest

Compound Name: Matsupexolum

Cat. No.: B15620326

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical overview of **Matsupexolum**, a novel, selective small molecule inhibitor of the Apoptosis Signal-regulating Kinase 3 (ASK3). We detail its mechanism of action, downstream signaling effects, and its potential as a therapeutic agent in apoptosis-driven pathologies. This guide includes quantitative data from key in-vitro experiments, detailed experimental protocols for replication, and visualizations of the core signaling pathway and associated workflows.

Introduction to the ASK3 Signaling Pathway

Apoptosis Signal-regulating Kinase 3 (ASK3) is a newly identified serine/threonine kinase that plays a pivotal role in the cellular response to intrinsic and extrinsic stressors, such as oxidative stress and inflammatory cytokines. Upon activation, ASK3 initiates a downstream phosphorylation cascade, primarily targeting and activating p38 MAPK and JNK. The sustained activation of these downstream effectors leads to the transcription of pro-apoptotic factors, ultimately committing the cell to programmed cell death. Given its central role in this pathway, ASK3 represents a critical node for therapeutic intervention in diseases characterized by excessive apoptosis. **Matsupexolum** has been developed as a potent and highly selective ATP-competitive inhibitor of ASK3.

Quantitative Analysis of Matsupexolum Activity

The efficacy and selectivity of **Matsupexolum** were determined through a series of in-vitro assays. The following tables summarize the key quantitative data.

Table 1: In-Vitro Kinase Inhibition Profile of **Matsupexolum**

Kinase Target	Matsupexolum IC50 (nM)	Description
ASK3	2.8 ± 0.4	Primary Target
ASK1	1,520 ± 88	Related Kinase
MEKK1	3,150 ± 120	Upstream Kinase
p38α	> 10,000	Downstream Effector
JNK1	> 10,000	Downstream Effector

Data represent the mean ± standard deviation from three independent experiments.

Table 2: Dose-Dependent Inhibition of Downstream Target Phosphorylation

Matsupexolum Conc. (nM)	p-p38 MAPK (% of Control)	p-JNK (% of Control)
0 (Control)	100%	100%
1	85.2%	88.1%
10	41.5%	45.3%
100	8.1%	11.7%
1000	2.3%	3.9%

Data derived from densitometric analysis of Western blots from stressed HeLa cells, normalized to total protein.

Table 3: Cellular Viability in an In-Vitro Model of Oxidative Stress

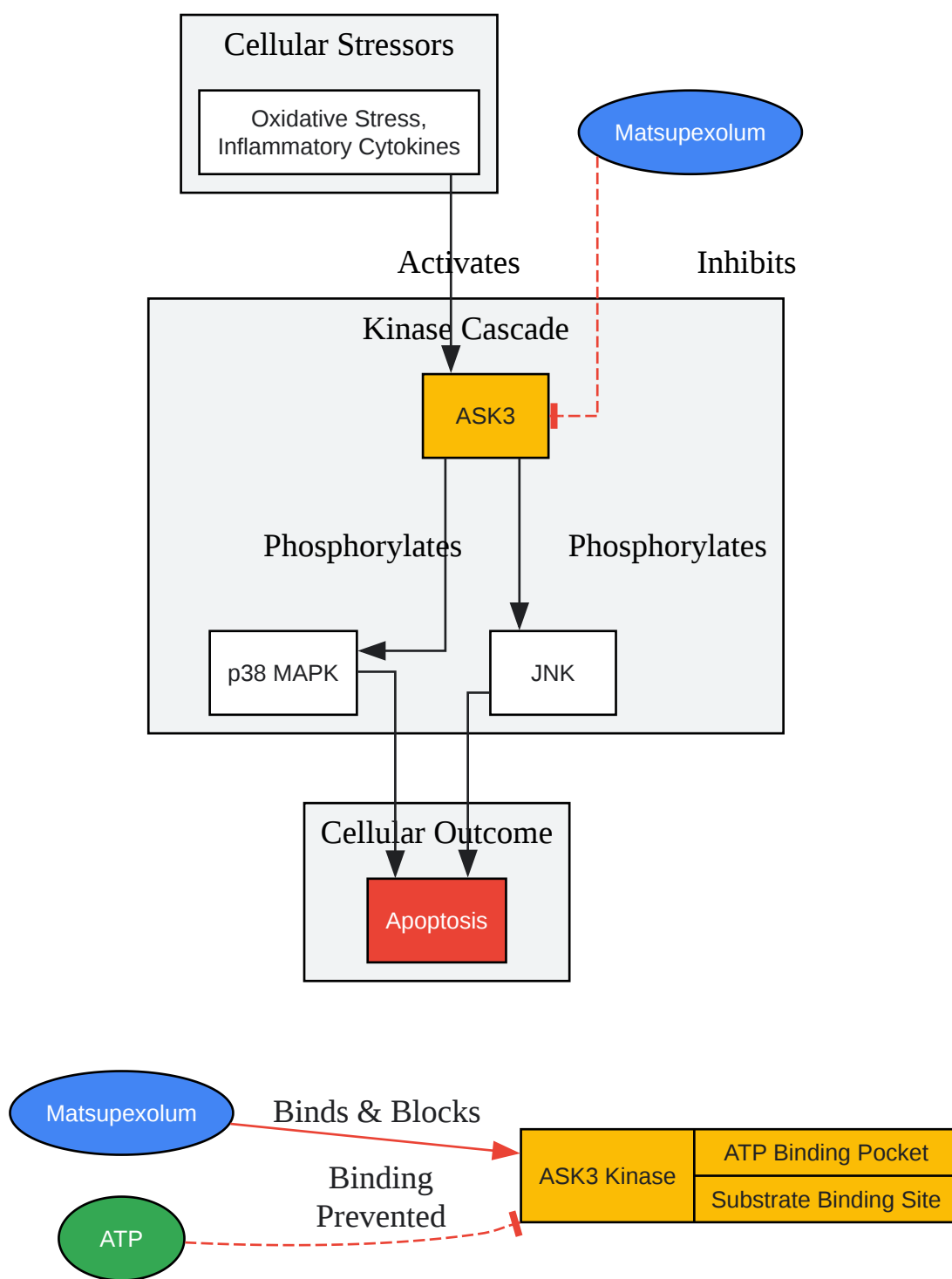
Cell Line	Treatment	Matsupexolum EC50 (nM)
SH-SY5Y	H ₂ O ₂ (100 µM)	15.5 ± 2.1
HeLa	Sorbitol (300 mM)	21.2 ± 3.5

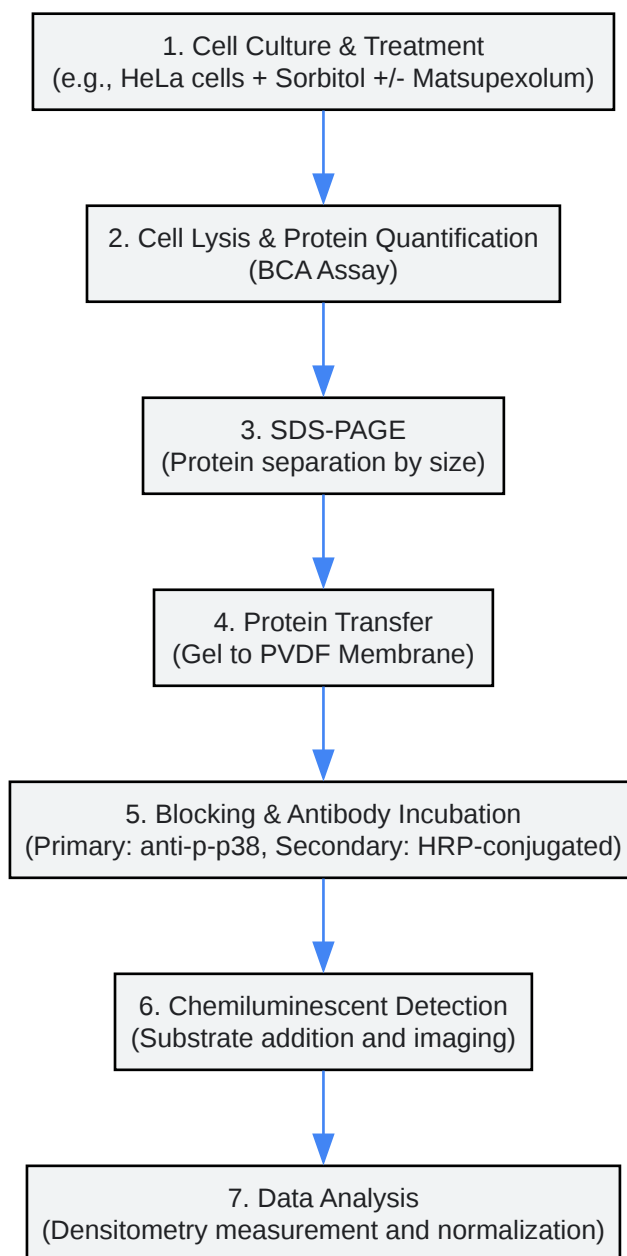
EC50 values represent the concentration of **Matsupexolum** required to restore 50% of cell viability following a stress-induced insult.

Visualized Signaling Pathways and Workflows

The ASK3 Signaling Cascade and Point of Inhibition

The following diagram illustrates the canonical ASK3 signaling pathway in response to cellular stress and highlights the inhibitory action of **Matsupexolum**.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com